

Personal protective equipment for handling TUG-499

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Compound of Interest

Compound Name: TUG-499

Cat. No.: B11930145

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Essential Safety and Handling Guide for TUG-499

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling, storage, and disposal of **TUG-499**, a selective free fatty acid receptor 1 (FFAR1/GPR40) agonist. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Personal Protective Equipment (PPE) and Safety Precautions

While a specific Safety Data Sheet (SDS) for **TUG-499** is not publicly available, information on a structurally related compound, TUG-469, indicates that it is not classified as a hazardous substance. However, as a matter of standard laboratory practice and until a definitive SDS for **TUG-499** is obtained, the following personal protective equipment and safety measures are strongly recommended.

PPE / Precaution	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles	Protects eyes from potential splashes or aerosolized particles.
Hand Protection	Standard laboratory gloves (e.g., nitrile)	Prevents direct skin contact with the compound.
Body Protection	Laboratory coat	Protects clothing and skin from accidental spills.
Respiratory Protection	Not generally required for small quantities	Use in a well-ventilated area. If weighing or handling large quantities that may generate dust, a dust mask or respirator is advised.
Hygiene	Wash hands thoroughly after handling	Standard practice to prevent accidental ingestion or transfer of the compound.

Operational Plan: Handling and Storage

Proper handling and storage are crucial for maintaining the integrity of **TUG-499** and ensuring the safety of laboratory personnel.

Compound Information

Property	Value
Chemical Name	3-(4-((2,6-dichloropyridin-4-yl)ethynyl)phenyl)propanoic acid
Molecular Formula	C ₁₆ H ₁₁ Cl ₂ NO ₂
Molecular Weight	320.17 g/mol
Appearance	Solid powder

Storage Conditions

For optimal stability, **TUG-499** should be stored under the following conditions:

Storage Temperature	Duration
-20°C	Long-term storage
4°C	Short-term storage

Always refer to the manufacturer's specific recommendations for storage.

Reconstitution

For in vitro experiments, **TUG-499** is typically dissolved in an organic solvent such as Dimethyl Sulfoxide (DMSO).

Disposal Plan

Dispose of **TUG-499** and any contaminated materials in accordance with all applicable local, state, and federal regulations for chemical waste.

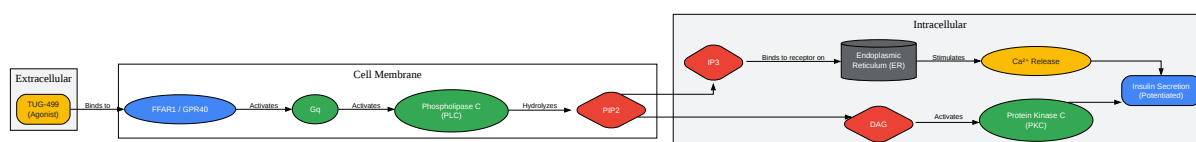
Waste Type	Disposal Method
Unused TUG-499	Dispose of as chemical waste through a licensed waste disposal company.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated chemical waste container.
Solutions containing TUG-499	Collect in a sealed, properly labeled waste container for chemical waste disposal.

Experimental Protocols and Signaling Pathway

TUG-499 is a selective agonist of the Free Fatty Acid Receptor 1 (FFAR1), also known as G-protein coupled receptor 40 (GPR40). Activation of FFAR1 is a key area of research, particularly in the context of type 2 diabetes, due to its role in stimulating glucose-dependent insulin secretion.^[1]

FFAR1/GPR40 Signaling Pathway

Upon binding of an agonist like **TUG-499**, FFAR1, a Gq-coupled receptor, initiates a signaling cascade that leads to the release of intracellular calcium stores. This increase in cytosolic calcium is a critical step in the potentiation of glucose-stimulated insulin secretion from pancreatic β -cells.

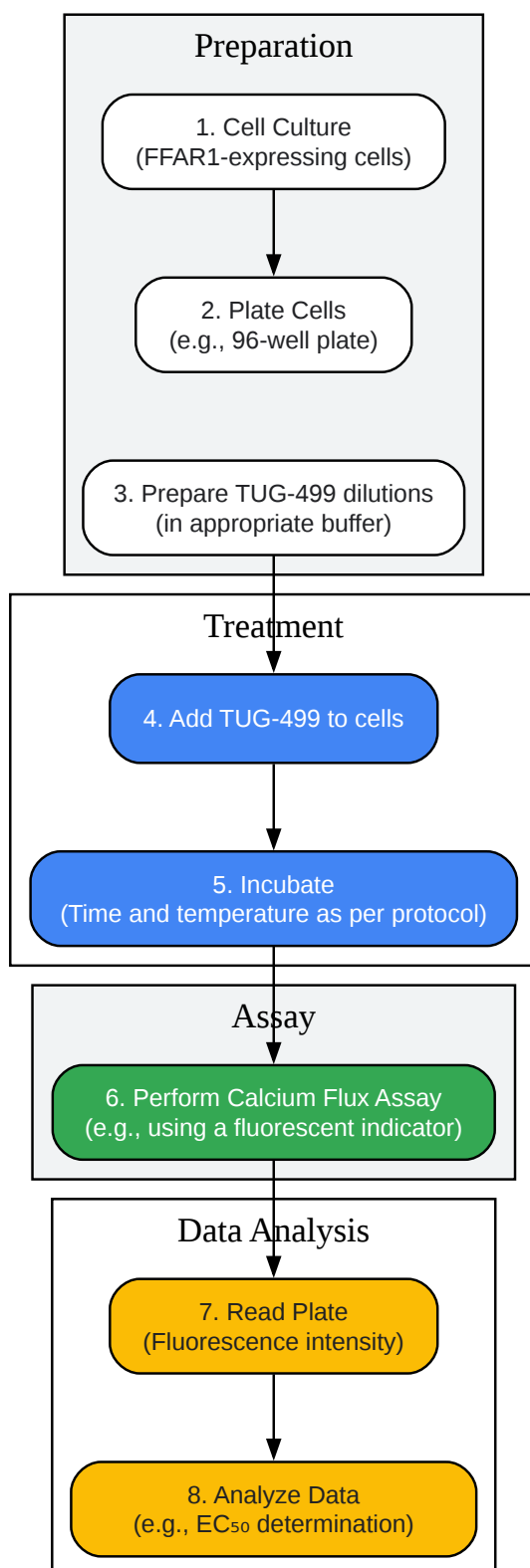


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Caption: FFAR1/GPR40 signaling pathway activated by **TUG-499**.

General In Vitro Experimental Workflow

The following provides a general workflow for a cell-based assay to assess the activity of **TUG-499** on FFAR1/GPR40. Specific cell lines (e.g., CHO or HEK293 cells stably expressing FFAR1, or pancreatic beta-cell lines like MIN6 or INS-1E) and assay parameters should be optimized for your specific research goals.



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Caption: General workflow for a **TUG-499** in vitro cell-based assay.

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References

- 1. 生命科学产品与技术服务-生工生物工程(上海)股份有限公司 [store.sangon.com]
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